

Solubility Profile of 2-Aminobenzhydrazide: A Technical Guide

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Compound of Interest

Compound Name: 2-Aminobenzhydrazide

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This technical guide provides a comprehensive overview of the solubility of **2-aminobenzhydrazide** in various solvents. Due to the limited availability of quantitative solubility data for **2-aminobenzhydrazide** in publicly accessible literature, this guide presents qualitative solubility information for the target compound. To offer a valuable comparative reference, quantitative solubility data for the closely related compound, benzhydrazide, is included. Furthermore, this guide outlines a detailed experimental protocol for determining the solubility of a solid organic compound, such as **2-aminobenzhydrazide**, using the gravimetric method.

Introduction to 2-Aminobenzhydrazide

2-Aminobenzhydrazide, also known as anthranilic acid hydrazide, is an organic compound with the chemical formula $C_7H_9N_3O$. It is a derivative of hydrazine and 2-aminobenzoic acid. The presence of both an amino group and a hydrazide functional group makes it a versatile building block in the synthesis of various heterocyclic compounds with potential applications in medicinal chemistry and materials science. Understanding its solubility is a critical first step in its application, influencing reaction conditions, formulation development, and purification processes.

Solubility Data

While specific quantitative solubility data for **2-aminobenzhydrazide** is not readily available in published literature, qualitative descriptions consistently indicate its general solubility characteristics. To provide a quantitative perspective, the solubility of benzhydrazide, a structurally similar compound lacking the amino group, is presented. This data, obtained through the gravimetric method, offers insight into how a related hydrazide behaves in different solvent systems.

Table 1: Solubility of **2-Aminobenzhydrazide** and Benzhydrazide

Compound	Solvent	Temperature (°C)	Solubility
2-Aminobenzhydrazide	Water	Not Specified	Slightly Soluble
Methanol	Not Specified	Soluble	
Ethanol	Not Specified	Soluble	
Benzhydrazide	Methanol + Water (90:10 w/w)	10	0.2833 (mole fraction)
Methanol + Water (90:10 w/w)	50	0.5891 (mole fraction)	
Ethanol + Water (90:10 w/w)	10	0.2115 (mole fraction)	
Ethanol + Water (90:10 w/w)	50	0.5188 (mole fraction)	

Note: The solubility of benzhydrazide is presented as a mole fraction. The data illustrates a significant increase in solubility with increasing temperature.

The isomers of aminobenzhydrazide, such as 4-aminobenzhydrazide, are also noted to have limited solubility in water but are more soluble in polar organic solvents like DMSO, methanol, and ethanol.^[1] The solubility of these isomers can be influenced by the pH of the solution.^[1]

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid compound in a given solvent.^{[2][3]} It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

3.1. Materials and Apparatus

- **2-Aminobenzhydrazide** (or other solid of interest)
- Solvent of interest (e.g., water, ethanol, methanol)
- Analytical balance
- Thermostatic shaker or magnetic stirrer with hot plate
- Conical flasks with stoppers
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters)
- Pre-weighed evaporation dishes or watch glasses
- Drying oven

3.2. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of the solid **2-aminobenzhydrazide** to a conical flask containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.

- Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or on a magnetic stirrer at a constant, recorded temperature.
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This may take several hours. To confirm equilibrium, samples of the supernatant can be taken at different time points until the concentration of the dissolved solid remains constant.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a precise volume (e.g., 10 mL) of the clear supernatant using a pre-heated or pre-cooled pipette to match the solution's temperature and prevent precipitation or further dissolution.
 - Immediately filter the withdrawn sample using a syringe filter to remove any remaining solid particles.
 - Solvent Evaporation and Weighing:
 - Transfer the filtered sample to a pre-weighed, clean, and dry evaporation dish.
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The oven temperature should be below the boiling point of the solute and its decomposition temperature.
 - Continue drying until a constant weight of the residue is achieved. This is confirmed by repeated weighing after intervals of cooling in a desiccator.
 - Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporation dish from the final constant weight of the dish with the dried residue.
 - The solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

3.3. Experimental Workflow Diagram

Gravimetric Solubility Determination Workflow

1. Add excess solid to a known volume of solvent in a sealed flask.

2. Equilibrate at a constant temperature with agitation.

3. Allow undissolved solid to settle.

4. Withdraw a precise volume of the clear supernatant.

5. Filter the supernatant to remove any solid particles.

6. Transfer the filtered solution to a pre-weighed evaporation dish.

7. Evaporate the solvent in a drying oven.

8. Dry the residue to a constant weight.

9. Calculate solubility from the mass of the residue and the volume of the solution.

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Caption: Gravimetric Solubility Determination Workflow

Conclusion

This technical guide has summarized the available solubility information for **2-aminobenzhydrazide** and provided a detailed experimental protocol for its quantitative determination. While qualitative data indicates that **2-aminobenzhydrazide** is slightly soluble in water and soluble in polar organic solvents like methanol and ethanol, further experimental work is required to establish precise quantitative solubility values across a range of solvents and temperatures. The provided gravimetric method offers a robust and accessible approach for researchers to obtain this critical data, which is essential for the effective utilization of **2-aminobenzhydrazide** in scientific and industrial applications.

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